

# Benastatin A: Chemical & Physical Properties

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## Compound Focus: Benastatin A

CAS No.: 138968-85-1

Cat. No.: S592329

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Here is a summary of the key quantitative data available for **Benastatin A**:

Property	Value
Molecular Formula	C <sub>30</sub> H <sub>28</sub> O <sub>7</sub> [1] [2]
Molecular Weight	500.54 g/mol [1] [2]
CAS Number	138968-85-1 [1] [2]
GST Inhibition (K <sub>i</sub> )	5 μM (rat liver enzyme) [1]
Anti-MRSA Activity (MIC)	3.12 μg/mL [1]
Apoptosis Induction	20 μM (in Colon 26 mouse colon cancer cells) [1]
Cell Cycle Arrest (G1/G0)	16 μM (in Colon 26 mouse colon cancer cells) [1]

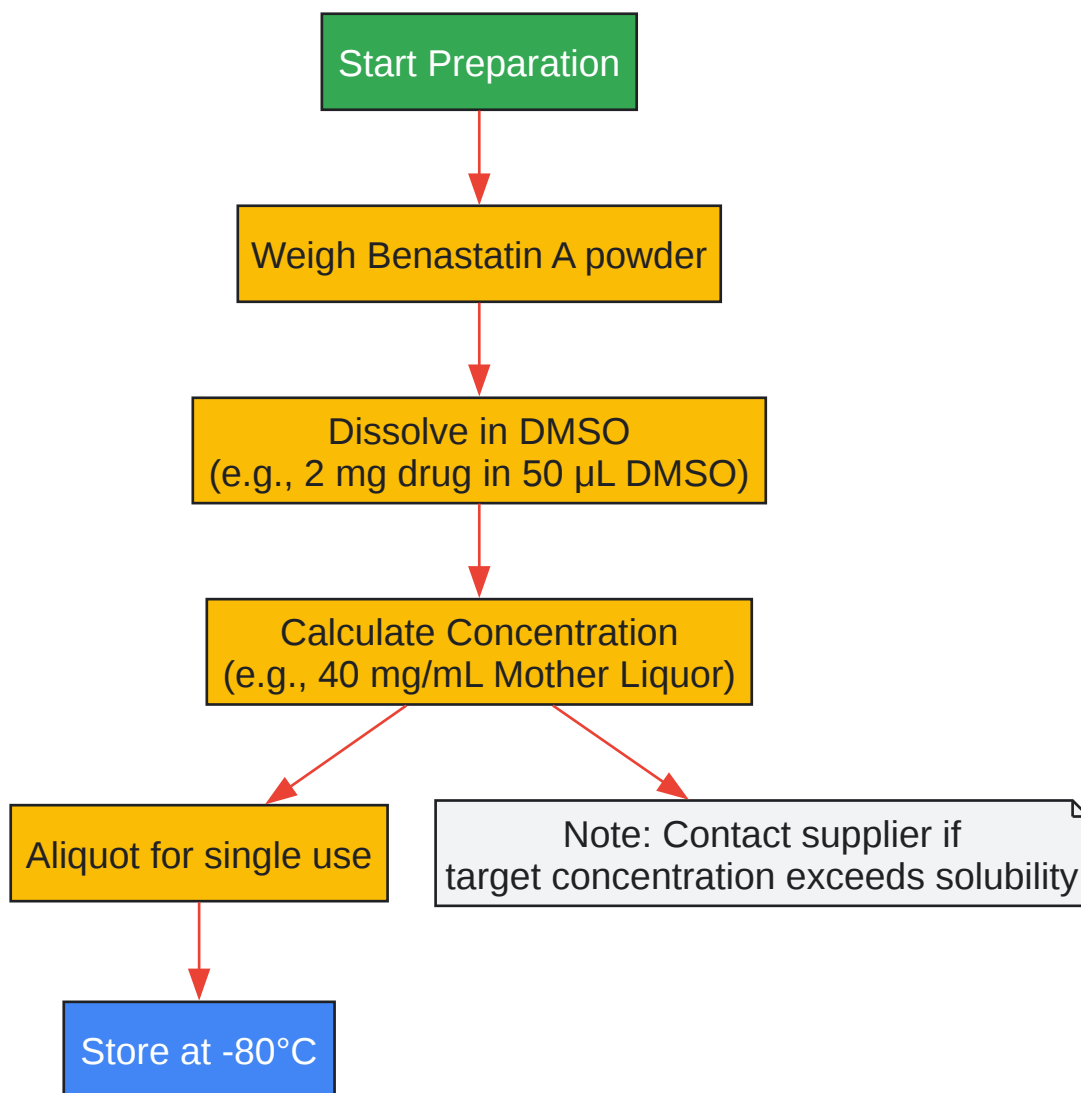
## Handling and Stock Preparation

This section outlines practical protocols for handling **Benastatin A** based on supplier information and general laboratory principles.

### Storage Information

- **Long-term Storage (Powder):** -20°C for up to 3 years [1].
- **Stock Solution:** -80°C for up to 1 year. Shipping is recommended on blue ice or at ambient temperature [1].
- **Form:** Optically pure compound, soluble in DMSO [2].

**Stock Solution Preparation** A typical stock solution preparation method is described below. This is a general guide; always optimize for your specific experimental conditions.



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**In Vivo Dosing Formulation (Example)** The following is an example provided by TargetMol for preparing a dose for animal studies [1]. The percentages below refer to volume fractions.

Component	Final Percentage
DMSO	5%
PEG300	30%
Tween 80	5%
Saline/PBS/ddH <sub>2</sub> O	60%

#### Preparation Method:

- Take the DMSO stock solution (mother liquor).
- Add PEG300, mix thoroughly until the solution is clear.
- Add Tween 80, mix thoroughly until clear.
- Add the remaining saline, PBS, or ddH<sub>2</sub>O, and mix well until clear [1].

## Known Biological Activities & Experimental Notes

**Benastatin A** exhibits a range of biological activities, as summarized in the table below. These findings form the basis for its use in various research applications.

Biological Activity	Observed Effect / Experimental Note
GST Inhibition	Inhibits glutathione S-transferase (GST); a key enzyme in cellular detoxification and drug resistance pathways [1] [2].
Antibacterial Activity	Effective against methicillin-resistant <i>S. aureus</i> (MRSA) and several other bacteria [1] [2].
Anti-Cancer Activity	Induces apoptosis and cell cycle arrest at the G1/G0 phase in Colon 26 mouse colon cancer cells [1].

#### Key Experimental Considerations

- **Positive Controls:** Depending on your assay, include known GST inhibitors, broad-spectrum antibiotics for antibacterial tests, or established chemotherapeutic agents for cytotoxicity experiments.
- **Assay Optimization:** The provided concentrations (e.g., 16-20  $\mu\text{M}$  for cancer cells) are a starting point. Conduct dose-response curves to determine the optimal concentration for your specific cell line or assay system.
- **Safety Note: Benastatin A** is intended for research purposes only. All TargetMol products are for research and cannot be used for human consumption [1].

## Critical Application Gaps and Future Directions

It is important to note that the available commercial and scientific literature provides foundational data but lacks detailed mechanistic and protocol information.

- **Signaling Pathways:** While **Benastatin A** is known to inhibit GST and induce apoptosis, the **exact signaling pathways** it modulates are not fully detailed in the searched sources. Creating a definitive signaling pathway diagram is therefore not possible with current data. Further investigation into its effects on pathways like MAPK/ERK, PI3K/Akt, or JAK/STAT is needed.
- **Detailed Protocols:** The search results provide objectives and outcomes (e.g., "induces apoptosis") but do not contain step-by-step protocols for these specific assays. Researchers will need to adapt standard cell culture, apoptosis detection (e.g., Annexin V staining), and cell cycle analysis (e.g., PI staining flow cytometry) protocols.

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## References

1. | TargetMol Benastatin A [targetmol.com]
2. | GST  $\pi$  class inhibitor | Axon N0007 | Axon Medchem Benastatin A [axonmedchem.com]

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